

# Physical and chemical properties of 2-Benzylcyclohexanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Benzylcyclohexanone

Cat. No.: B1266569

[Get Quote](#)

## An In-depth Technical Guide to 2-Benzylcyclohexanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **2-Benzylcyclohexanone**. It includes detailed experimental protocols for its synthesis and purification, along with essential safety and handling information. This document is intended to serve as a core resource for professionals in research, development, and synthesis applications.

## Compound Identification and Properties

**2-Benzylcyclohexanone** is a cyclic ketone derivative widely utilized as a synthetic intermediate in the preparation of more complex organic molecules, particularly in the pharmaceutical and fragrance industries.<sup>[1]</sup> Its structure features a cyclohexanone ring with a benzyl group substituted at the  $\alpha$ -position to the carbonyl.<sup>[1]</sup>

## Chemical Identifiers

Identifier	Value
IUPAC Name	2-benzylcyclohexan-1-one[2]
CAS Number	946-33-8[2]
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O[2]
Molecular Weight	188.27 g/mol [2]
InChI Key	CUYLPYBYCYQGCE-UHFFFAOYSA-N[2]
Canonical SMILES	C1CCC(=O)C(C1)CC2=CC=CC=C2[2]

## Physical and Chemical Properties

The physical properties of **2-Benzylcyclohexanone** are summarized below. It typically presents as a colorless to pale yellow liquid or low-melting solid at ambient temperature with a characteristic aromatic odor.[1]

Property	Value	Reference(s)
Melting Point	28-30 °C	[1][3]
Boiling Point	103-105 °C at 0.2 mmHg	[1][3]
Density	1.024 g/mL at 25 °C	[1][3]
Refractive Index (n <sup>20</sup> /D)	1.536	[1]
Flash Point	>110 °C (>230 °F)	[3]
Solubility	Miscible with most organic solvents.	[4]
logP (Octanol/Water)	2.988 (Calculated)	[5]

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **2-Benzylcyclohexanone**. Key data from various analytical techniques are presented below.

Technique	Data and Interpretation	Reference(s)
$^1\text{H}$ NMR	Aromatic Protons ( $\text{C}_6\text{H}_5$ ): Multiplet, $\sim 7.2\text{-}7.3$ ppm (5H). Benzylic Methylene ( $\text{CH}_2\text{-Ph}$ ): Complex multiplet, $\sim 2.7\text{-}3.1$ ppm (2H). Cyclohexanone Protons: Multiplets, $\sim 1.6\text{-}2.5$ ppm (9H).	[1]
$^{13}\text{C}$ NMR	Carbonyl ( $\text{C=O}$ ): $\sim 211$ ppm (Predicted). Aromatic Carbons: $\sim 126\text{-}140$ ppm (Predicted). Benzylic Methylene ( $\text{CH}_2\text{-Ph}$ ): $\sim 45$ ppm (Predicted). Cyclohexanone Carbons: $\sim 25\text{-}50$ ppm (Predicted).	[1][6]
Infrared (IR)	$\text{C=O}$ Stretch: $1710\text{-}1715\text{ cm}^{-1}$ (Strong, characteristic for a six-membered ring ketone). Aromatic C-H Stretch: $3020\text{-}3080\text{ cm}^{-1}$ . Aliphatic C-H Stretch: $2850\text{-}3000\text{ cm}^{-1}$ .	[1]
Mass Spectrometry (MS)	Molecular Ion $[\text{M}]^+$ : $m/z$ 188. Base Peak: $m/z$ 91 (Tropylium ion, $[\text{C}_7\text{H}_7]^+$ , from benzylic cleavage).	[1]

## Experimental Protocols

The most common synthesis of **2-Benzylcyclohexanone** involves the alkylation of a cyclohexanone enolate with benzyl bromide. To avoid common issues such as over-alkylation and O-alkylation, a strong, non-nucleophilic base like lithium diisopropylamide (LDA) is used under anhydrous conditions at low temperatures to kinetically generate the enolate.[7][8][9]

# Synthesis of 2-Benzylcyclohexanone via Enolate Alkylation

This protocol describes the preparation of **2-Benzylcyclohexanone** from cyclohexanone and benzyl bromide.

## Materials and Reagents:

- Diisopropylamine
- n-Butyllithium (n-BuLi) in hexanes
- Anhydrous Tetrahydrofuran (THF)
- Cyclohexanone
- Benzyl bromide
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Standard laboratory glassware, flame-dried under an inert atmosphere (Nitrogen or Argon)

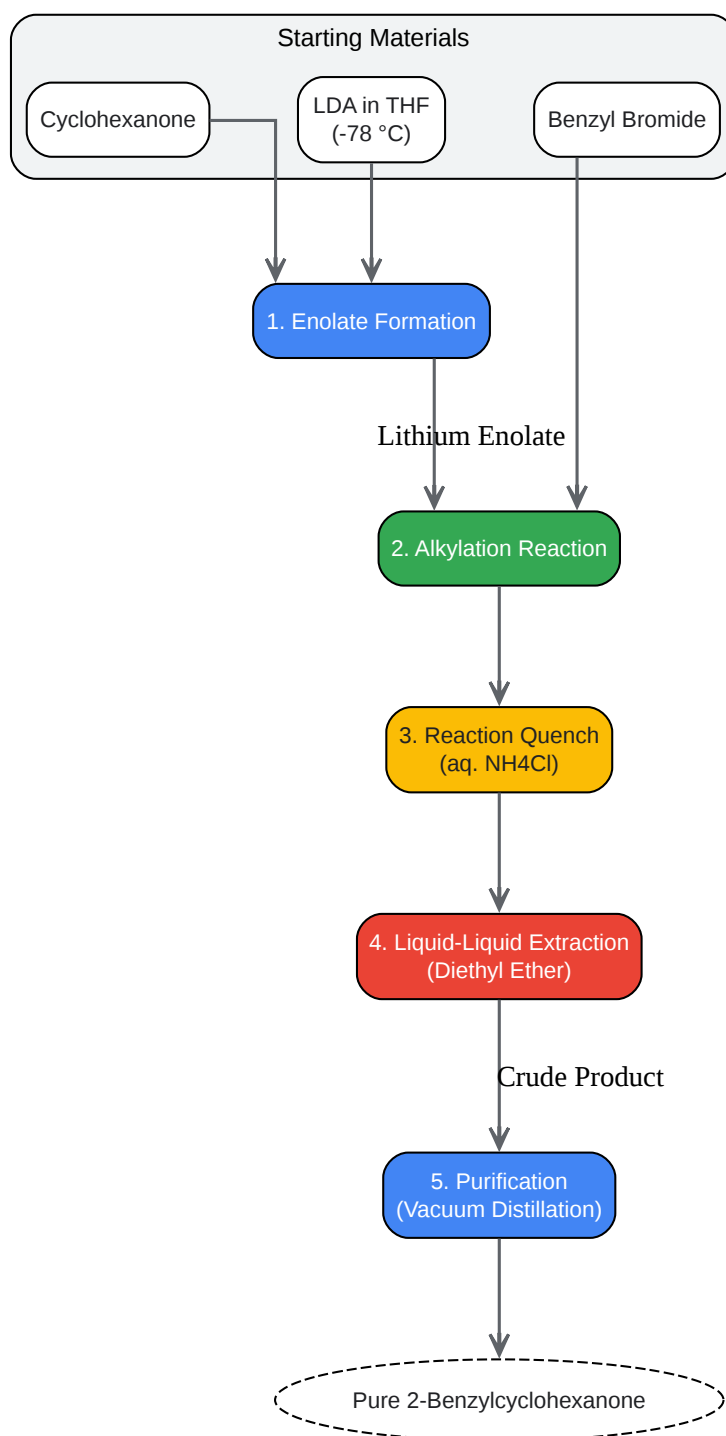
## Procedure:

- **LDA Preparation (Enolate Formation):** a. In a flame-dried, three-necked flask equipped with a magnetic stirrer, thermometer, and nitrogen inlet, add anhydrous THF and diisopropylamine (1.1 equivalents). b. Cool the solution to -78 °C using a dry ice/acetone bath. c. Slowly add n-BuLi (1.1 equivalents) dropwise while maintaining the temperature at -78 °C. d. Stir the resulting LDA solution at -78 °C for 30 minutes.
- **Enolate Formation:** a. To the freshly prepared LDA solution, add a solution of cyclohexanone (1.0 equivalent) in anhydrous THF dropwise, ensuring the temperature remains at -78 °C. b. Stir the reaction mixture for 2 hours at -78 °C to ensure the complete formation of the lithium enolate.<sup>[10]</sup>

- Alkylation: a. Add benzyl bromide (1.2 equivalents) to the enolate solution dropwise at -78 °C. b. After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir overnight.
- Work-up and Purification: a. Quench the reaction by slowly adding a saturated aqueous solution of  $\text{NH}_4\text{Cl}$ . b. Transfer the mixture to a separatory funnel and extract the product with diethyl ether (3 x volumes). c. Combine the organic layers and wash sequentially with 5% hydrochloric acid, saturated aqueous sodium bicarbonate, and finally with brine.<sup>[11]</sup> d. Dry the organic layer over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.<sup>[12]</sup> e. Purify the resulting crude oil by fractional distillation under reduced pressure to yield **2-Benzylcyclohexanone** as a colorless to pale yellow liquid.<sup>[11][12]</sup>

## Experimental Workflow Diagram

The following diagram illustrates the key stages in the synthesis and purification of **2-Benzylcyclohexanone**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2-Benzylcyclohexanone**.

## Safety and Handling

**2-Benzylcyclohexanone** is classified as an irritant.[1] Proper safety precautions must be observed during its handling and use.

- GHS Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Precautionary Measures:
  - Handle only in a well-ventilated area, preferably a chemical fume hood.
  - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
  - Avoid breathing vapors or mist.
  - Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. It is classified as a combustible liquid.

This guide is intended for informational purposes for trained professionals and does not supersede any institutional safety protocols or detailed safety data sheets (SDS).

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. spectrabase.com [spectrabase.com]

- 3. [publications.iarc.who.int](https://publications.iarc.who.int) [[publications.iarc.who.int](https://publications.iarc.who.int)]
- 4. 2-Benzylcyclohexanone (CAS 946-33-8) - Chemical & Physical Properties by Cheméo [[cheméo.com](https://cheméo.com)]
- 5. <sup>13</sup>C NMR Chemical Shift [[sites.science.oregonstate.edu](https://sites.science.oregonstate.edu)]
- 6. 2-Benzylidenecyclohexanone | C<sub>13</sub>H<sub>14</sub>O | CID 98926 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 7. [eclass.uoa.gr](https://eclass.uoa.gr) [[eclass.uoa.gr](https://eclass.uoa.gr)]
- 8. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 9. [rsc.org](https://rsc.org) [[rsc.org](https://rsc.org)]
- 10. Organic Syntheses Procedure [[orgsyn.org](https://orgsyn.org)]
- 11. [pittelkow.kiku.dk](https://pittelkow.kiku.dk) [[pittelkow.kiku.dk](https://pittelkow.kiku.dk)]
- 12. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [Physical and chemical properties of 2-Benzylcyclohexanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266569#physical-and-chemical-properties-of-2-benzylcyclohexanone>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)